

Application Notes and Protocols for Intraperitoneal Injection of CLK8 in Mice

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Compound of Interest

Compound Name: CLK8

Cat. No.: B15610862

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Introduction

CLK8 is a small molecule inhibitor of the core circadian clock protein CLOCK (Circadian Locomotor Output Cycles Kaput). It functions by disrupting the heterodimerization of CLOCK with its partner protein BMAL1 (Brain and Muscle Arnt-Like 1), which is essential for the transcription of downstream clock-controlled genes.[1] This interference with the positive limb of the transcriptional-translational feedback loop of the molecular clock leads to a modulation of circadian rhythms. In mouse models, intraperitoneal (i.p.) administration of **CLK8** has been demonstrated to effectively target the liver and alter core clock machinery.[1]

These application notes provide a comprehensive overview of the available data and protocols for the intraperitoneal use of **CLK8** in mice, intended to guide researchers in designing and executing in vivo studies.

Data Presentation

Physicochemical Properties of CLK8

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₆ N ₂ O ₆	--INVALID-LINK--
Molecular Weight	498.53 g/mol	--INVALID-LINK--

In Vivo Efficacy and Toxicity of Intraperitoneal CLK8 in C57BL/6J Mice

Dosage (mg/kg)	Outcome	Observations	Reference
5	Well-tolerated	No mortality or clinical signs of toxicity.	[1]
25	Efficacious & Well-tolerated	A decrease in CLOCK protein levels was detected in the liver. No mortality or clinical signs of toxicity.	[1]
300	Lethal Dose	Exhibited clinical symptoms including dyspnea, hyporeflexia, reduced locomotor activity, piloerection, hunched posture, and corneal opacity.	[1]
1000	Lethal Dose	Exhibited clinical symptoms including dyspnea, hyporeflexia, reduced locomotor activity, piloerection, hunched posture, and corneal opacity.	[1]

Effects of a Single 25 mg/kg Intraperitoneal Injection of CLK8 on Core Clock Components in Mouse Liver (6

hours post-injection)

Target Protein/Gene	Effect on Total Levels	Effect on Nuclear Abundance	Reference
CLOCK Protein	Decreased	Significantly Lower	[1]
BMAL1 Protein	Unaltered	Unaltered	[1]
CRY1 Protein	Unaltered	Unaltered	[1]
Cry1 Transcript	Decreased	Not Applicable	[1]
Bmal1 Transcript	Unaltered	Not Applicable	[1]
Clock Transcript	Unaltered	Not Applicable	[1]

Experimental Protocols

Preparation of CLK8 Dosing Solution

Vehicle Formulation: A commonly used vehicle for the in vivo administration of hydrophobic compounds like **CLK8** is a mixture of DMSO, PEG300, Tween-80, and saline.

Recommended Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.

Procedure for preparing 1 mL of vehicle:

- In a sterile microcentrifuge tube, add 100 µL of Dimethyl Sulfoxide (DMSO).
- Add 400 µL of Polyethylene glycol 300 (PEG300). Vortex to mix thoroughly.
- Add 50 µL of Tween-80 (Polysorbate 80). Vortex to ensure a homogenous mixture.
- Add 450 µL of sterile 0.9% saline. Vortex until the solution is clear and uniform.

Preparation of **CLK8** Solution (for a 25 mg/kg dose in a 25g mouse with an injection volume of 100 µL):

- Calculate the required concentration:
 - Dose = 25 mg/kg

- Mouse weight = 0.025 kg
- Total dose per mouse = 25 mg/kg * 0.025 kg = 0.625 mg
- Injection volume = 100 µL = 0.1 mL
- Required concentration = 0.625 mg / 0.1 mL = 6.25 mg/mL
- Weigh the required amount of **CLK8** powder.
- Dissolve the **CLK8** in the appropriate volume of the prepared vehicle to achieve the target concentration. Sonication or gentle warming may be used to aid dissolution. The solution should be clear before administration.
- It is recommended to prepare the dosing solution fresh on the day of the experiment.

Intraperitoneal Injection Protocol for a Single Dose Study

Animal Model:

- Species: Mouse
- Strain: C57BL/6J (as cited in key studies)
- Age: 8 weeks
- Sex: Male (as cited in key studies)

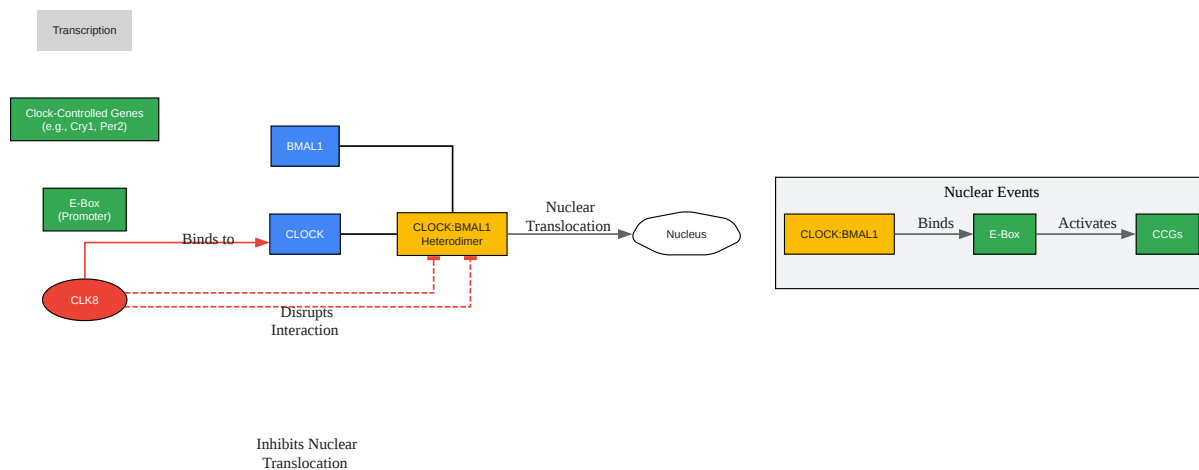
Procedure:

- Animal Handling: Acclimatize the mice to the experimental facility for at least one week before the study. Handle the mice gently to minimize stress.
- Dosage Calculation: Weigh each mouse accurately on the day of injection to calculate the precise volume of **CLK8** solution to be administered. The recommended injection volume for intraperitoneal injections in mice is typically up to 10 mL/kg. For a 25g mouse, this would be a maximum of 250 µL.

- Injection Technique:
 - Restrain the mouse securely. One common method is to grasp the loose skin at the nape of the neck.
 - Tilt the mouse slightly downwards to allow the abdominal organs to shift cranially.
 - Identify the injection site in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.
 - Use a 25-27 gauge needle attached to a syringe containing the calculated volume of **CLK8** solution.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.
 - Aspirate gently to ensure the needle has not entered a blood vessel or organ.
 - Inject the solution slowly and smoothly.
 - Withdraw the needle and return the mouse to its cage.
- Post-injection Monitoring: Observe the mice for any signs of distress or adverse reactions following the injection.
- Tissue Collection: For studying the acute effects on the liver, mice can be euthanized 6 hours after the injection. Tissues should be harvested promptly and processed for downstream analysis (e.g., Western blotting, qPCR).

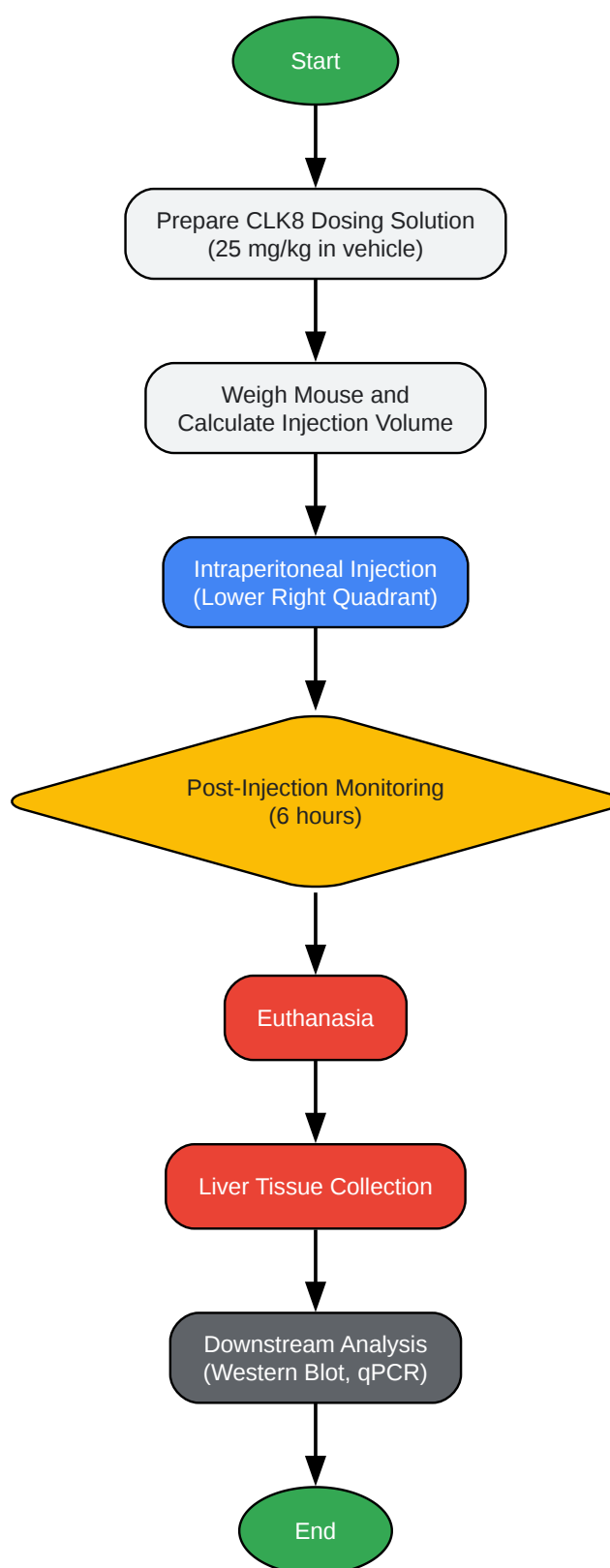
Note on Chronic Dosing: The currently available scientific literature primarily details a single intraperitoneal injection of **CLK8** in mice. Protocols for repeated or chronic administration have not been extensively described. Researchers planning chronic studies will need to conduct preliminary dose-finding and tolerability studies to establish a suitable regimen.

Visualization of Pathways and Workflows



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Caption: Mechanism of **CLK8** action on the core clock machinery.



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Caption: Experimental workflow for a single i.p. injection of **CLK8** in mice.

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References

- 1. A CLOCK-binding small molecule disrupts the interaction between CLOCK and BMAL1 and enhances circadian rhythm amplitude - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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